

Technical Guide: Melting Point of 3-(3-Fluoro-4-methoxybenzoyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(3-Fluoro-4-methoxybenzoyl)propionic acid

Cat. No.: B1294327

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This technical guide provides a comprehensive overview of the melting point of 3-(3-fluoro-4-methoxybenzoyl)propanoic acid, a key physicochemical property for substance identification and purity assessment. This document outlines reported melting point data, detailed experimental protocols for its determination, and a logical workflow for verification.

Compound Identification

- Systematic Name: 3-(3-Fluoro-4-methoxybenzoyl)propanoic acid
- Synonyms: **3-(3-Fluoro-4-methoxybenzoyl)propionic acid**, 4-(3-Fluoro-4-methoxyphenyl)-4-oxobutanoic acid, 3-Fluoro-4-methoxy-γ-oxobenzenebutyoric acid[1][2]
- CAS Number: 347-63-7[1][2][3][4]
- Molecular Formula: C₁₁H₁₁FO₄[1][2]
- Molecular Weight: 226.20 g/mol [2][3]

Quantitative Data: Melting Point

The melting point of a pure crystalline solid is a sharp, characteristic temperature at which it transitions from a solid to a liquid. Impurities typically depress and broaden the melting range.

The reported melting point for 3-(3-Fluoro-4-methoxybenzoyl)propanoic acid from various suppliers is summarized below.

Data Source	Melting Point (°C)	Notes
Apollo Scientific	169-173 °C	[3]
Matrix Scientific	168-170 °C	
Chemdad Co.	167-171 °C	(literature value)[2]

Experimental Protocol: Capillary Melting Point Determination

The capillary method is the standard technique for determining the melting point of a solid organic compound.[4] This protocol describes the use of a modern digital melting point apparatus, which offers precise temperature control and observation.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)
- Sample of 3-(3-Fluoro-4-methoxybenzoyl)propanoic acid

Procedure:

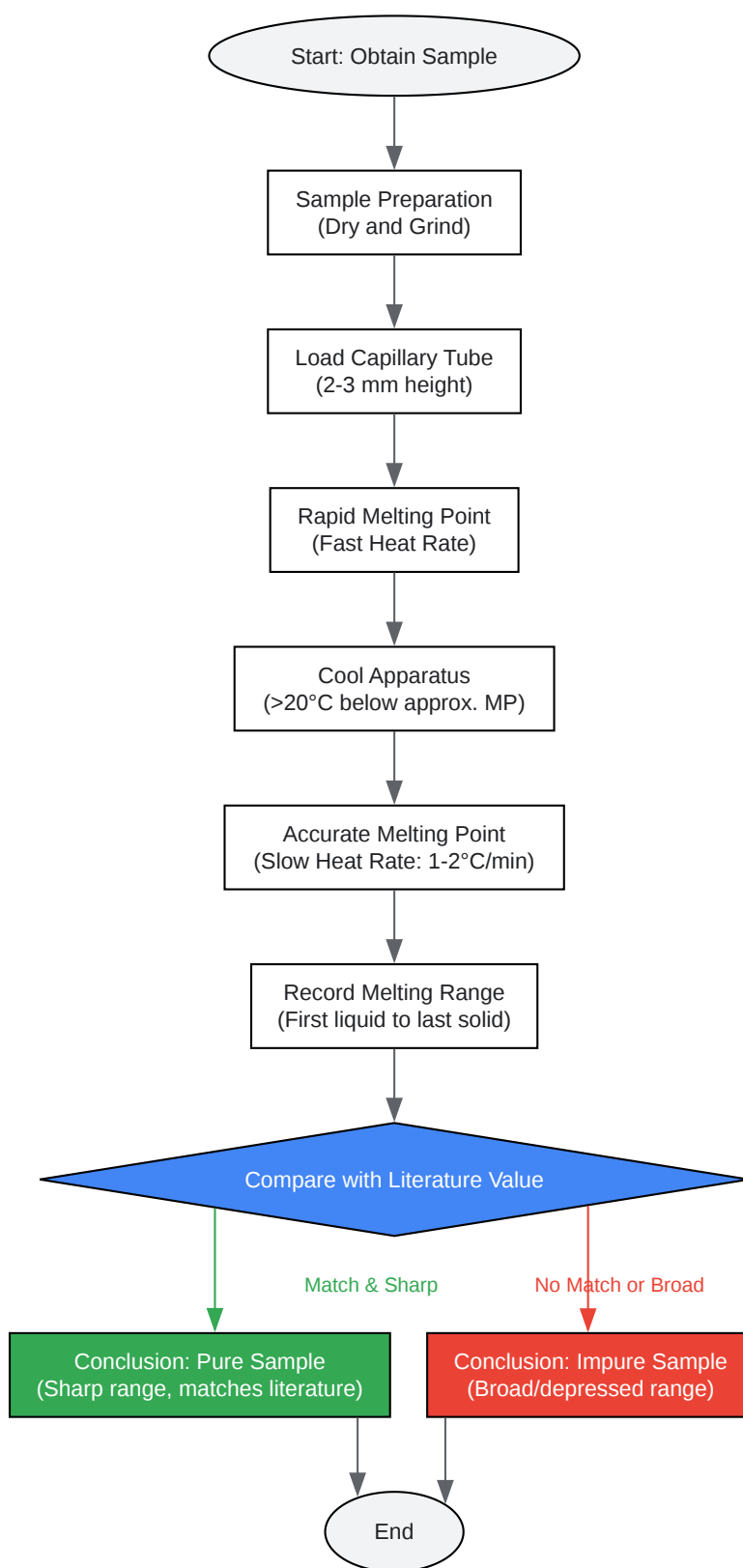
- Sample Preparation:
 - Ensure the sample of 3-(3-Fluoro-4-methoxybenzoyl)propanoic acid is completely dry, as moisture can act as an impurity and affect the melting range.[5]

- If the sample consists of large crystals, gently grind it into a fine powder using a clean, dry mortar and pestle. This ensures uniform heat transfer.[\[4\]](#)
- Load the sample into a capillary tube by pressing the open end into the powder. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.[\[5\]](#)
- Initial (Rapid) Determination:
 - To save time, a preliminary rapid determination is often performed to establish an approximate melting point.[\[2\]](#)
 - Insert the loaded capillary tube into the heating block of the melting point apparatus.
 - Set a fast heating rate (e.g., 10-20 °C per minute).
 - Record the approximate temperature at which the sample melts.
- Accurate Determination:
 - Allow the apparatus to cool to at least 20 °C below the approximate melting point observed.[\[3\]](#)
 - Insert a new capillary tube with a fresh sample.
 - Set the starting temperature to about 15-20 °C below the expected melting point.
 - Set the heating rate to a slow value, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, heating block, and thermometer.[\[6\]](#)[\[7\]](#)
 - Observe the sample closely through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue heating at the slow rate and record the temperature at which the last solid crystal disappears (completion of melting).[\[3\]](#)[\[6\]](#)
 - The two recorded temperatures constitute the melting range (e.g., 168-170 °C).

- Confirmation:
 - For reliable results, repeat the accurate determination at least once more with a fresh sample to ensure consistency.[\[6\]](#)

Verification and Purity Assessment Workflow

The following diagram illustrates the logical workflow for determining and verifying the melting point of a compound like 3-(3-Fluoro-4-methoxybenzoyl)propanoic acid and using this data to assess its purity.



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Melting Point Determination and Purity Assessment Workflow.

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